

A Comprehensive Technical Guide to the Solubility of 6-Aminonaphthalene-2-sulfonic Acid

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Compound of Interest

Compound Name: 6-Aminonaphthalene-2-sulfonic acid

Cat. No.: B145782

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the solubility of **6-Aminonaphthalene-2-sulfonic acid** in water and organic solvents. The information is curated for professionals in research and development, particularly in the fields of chemistry and pharmaceuticals.

Core Properties of 6-Aminonaphthalene-2-sulfonic Acid

6-Aminonaphthalene-2-sulfonic acid, also known as Brönnér's acid, is an organic compound characterized by a naphthalene backbone substituted with both an amino (-NH₂) and a sulfonic acid (-SO₃H) group. This dual functionality imparts amphoteric properties to the molecule and significantly influences its solubility. The presence of the polar sulfonic acid and amino groups enhances its ability to form hydrogen bonds, making it more soluble in polar solvents like water^[1]. It typically appears as a white to light yellow crystalline solid^{[2][3]}.

Aqueous Solubility

The solubility of **6-Aminonaphthalene-2-sulfonic acid** in water is a critical parameter for its application in various chemical syntheses, including the manufacturing of azo dyes and pharmacologically active compounds^{[2][3][4]}. While it is qualitatively described as being readily

soluble in water, quantitative data reveals a more nuanced picture of limited solubility at room temperature that increases with temperature[1][3].

Quantitative Aqueous Solubility Data

Temperature	Solubility	Citation
20 °C	0.12 g/L	[3][4][5]
28 °C	729.93 mg/L (0.73 g/L)	[6]
100 °C	0.2% (2 g/L)	[4]

The solubility of **6-Aminonaphthalene-2-sulfonic acid** is also pH-dependent, with increased solubility observed in alkaline conditions[1]. This is attributed to the deprotonation of the sulfonic acid and amino groups, leading to the formation of more soluble salt forms.

Solubility in Organic Solvents

While specific quantitative data for the solubility of **6-Aminonaphthalene-2-sulfonic acid** in various organic solvents is not readily available in the literature, general principles for sulfonic acids suggest low solubility in non-polar organic solvents[7]. A common purification method for this compound is crystallization from a large volume of hot water, which further implies its limited solubility in solvents that are miscible with water at high temperatures and in which it would precipitate upon cooling[4].

Experimental Protocols for Solubility Determination

The following are detailed methodologies for determining the solubility of **6-Aminonaphthalene-2-sulfonic acid**.

Method 1: General Solubility Testing

This protocol provides a qualitative and semi-quantitative assessment of solubility in various solvents.

Materials:

- **6-Aminonaphthalene-2-sulfonic acid**

- Small test tubes
- Vortex mixer
- Water (distilled or deionized)
- 5% Sodium hydroxide solution
- 5% Sodium bicarbonate solution
- 5% Hydrochloric acid solution
- Concentrated sulfuric acid
- Diethyl ether

Procedure:

- Water Solubility:
 - Place approximately 25 mg of the compound into a small test tube.
 - Add 0.75 mL of water in small portions, shaking vigorously after each addition.
 - Observe for dissolution. If the compound dissolves, proceed to determine the ether solubility to classify it further. If not, proceed to the acid/base solubility tests[8].
- Ether Solubility:
 - Place approximately 25 mg of the compound into a small test tube.
 - Add 0.75 mL of diethyl ether in small portions, shaking vigorously.
 - Observe for dissolution. If the compound is soluble in both water and ether, its acid-base properties can be determined using litmus paper[8].
- Aqueous Acid/Base Solubility:

- For water-insoluble compounds, test for solubility in 5% NaOH, 5% NaHCO₃, and 5% HCl solutions using the same procedure as for water solubility.
- Solubility in 5% NaOH or 5% NaHCO₃ indicates an acidic functional group.
- Solubility in 5% HCl indicates a basic functional group (the amino group)[8].
- Solubility in Concentrated Sulfuric Acid:
 - This test can indicate the presence of functional groups that can be protonated by the strong acid.

Method 2: pH-Metric Titration for Solubility of Ionizable Compounds

This method is suitable for determining the intrinsic solubility of ionizable compounds like **6-Aminonaphthalene-2-sulfonic acid**.

Principle: A saturated solution of the compound is prepared, and the pH is monitored as a known concentration of acid or base titrant is added. The change in pH upon addition of the titrant is related to the amount of dissolved compound. The intrinsic solubility is determined by extrapolating the concentration of the unionized compound to a point where the pH slope is zero[9].

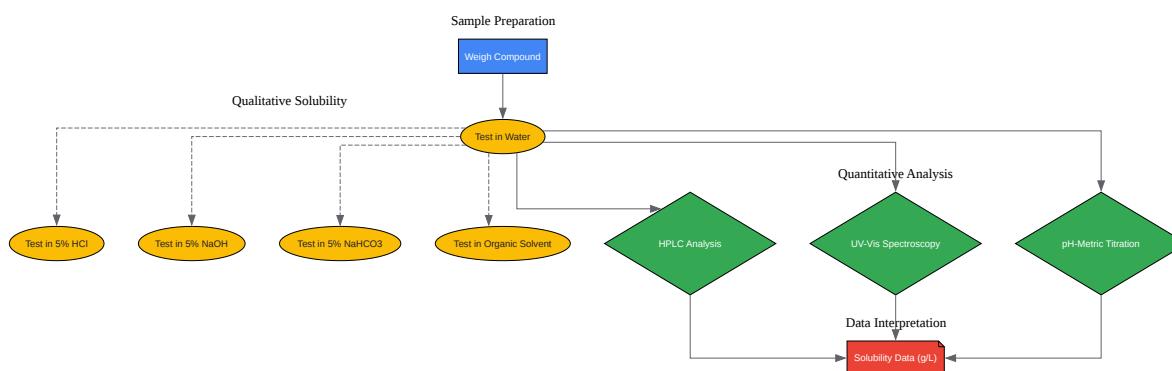
Procedure:

- Prepare a suspension of the compound in water that is close to saturation, ensuring excess solid is present.
- Allow the suspension to equilibrate while stirring.
- Measure the pH of the solution at regular intervals until a stable rate of pH change is observed.
- Add a known aliquot of a standardized acid or base titrant to the solution.
- Continue to monitor the pH until the rate of change is again consistent.

- Repeat steps 4 and 5 until the measured pH slope changes sign (e.g., from positive to negative).
- The concentration of the unionized compound in solution is calculated at each point.
- Plot the concentration of the unionized compound against the pH slope. The intrinsic solubility is the concentration at which the interpolated pH slope is zero[9].

Experimental Workflow Diagram

The following diagram illustrates a typical workflow for determining the solubility of an organic compound like **6-Aminonaphthalene-2-sulfonic acid**.



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Caption: Experimental workflow for solubility determination.

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